

Unveiling the Spectroscopic Signature of Tenacissoside E: A Technical Guide

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Compound of Interest

Compound Name: *Tenacissoside E*

Cat. No.: *B15596537*

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This technical guide provides a comprehensive overview of the spectroscopic data for **Tenacissoside E**, a C₂₁ steroidal glycoside isolated from *Marsdenia tenacissima*. This document is intended for researchers, scientists, and professionals in the field of drug development and natural product chemistry, offering a detailed repository of its nuclear magnetic resonance (NMR) and mass spectrometry (MS) data, alongside the experimental protocols for its isolation and characterization.

Tenacissoside E, also referred to as marstenacisside E in some literature, possesses a molecular formula of C₄₃H₆₄O₁₅ as determined by high-resolution mass spectrometry. Its structure has been elucidated through extensive spectroscopic analysis, primarily utilizing ¹H NMR, ¹³C NMR, and Fast Atom Bombardment Mass Spectrometry (FABMS).

Mass Spectrometry Data

High-resolution Fast Atom Bombardment Mass Spectrometry (HR-FABMS) analysis of **Tenacissoside E** provided a quasi-molecular ion peak that was crucial in determining its elemental composition.

Ion	m/z (Observed)	m/z (Calculated)	Molecular Formula
[M+Na] ⁺	847.4141	847.4143	C ₄₃ H ₆₄ O ₁₅ Na

Nuclear Magnetic Resonance (NMR) Spectroscopic Data

The structural framework of **Tenacissoside E**, including its steroidal aglycone and sugar moieties, was meticulously mapped out using one-dimensional and two-dimensional NMR spectroscopy. The following tables summarize the ¹H and ¹³C NMR chemical shifts, recorded in pyridine-d₅.

¹H NMR Spectroscopic Data (500 MHz, C₅D₅N)

Position	δ H (ppm)	Multiplicity	J (Hz)
Aglycone			
3	3.75	m	
11	5.86	dd	10.0, 5.0
12	5.31	d	5.0
18-CH ₃	1.45	s	
19-CH ₃	1.15	s	
21-CH ₃	2.29	s	
Tigloyl Group			
3'	7.11	q	7.0
4'-CH ₃	1.81	d	7.0
5'-CH ₃	1.83	s	
Sugar Moieties			
Ole-1'	4.88	dd	9.5, 1.5
Cym-1''	4.81	d	8.0
The-1'''	5.25	d	8.0

¹³C NMR Spectroscopic Data (125 MHz, C₅D₅N)

Position	δC (ppm)	Position	δC (ppm)
Aglycone	Tigloyl Group		
1	38.1	1'	167.5
2	29.5	2'	128.6
3	78.1	3'	138.8
4	35.1	4'	14.5
5	38.5	5'	12.1
6	28.1	Sugar Moieties	
7	31.5	Oleandrose	
8	80.1	1''	97.4
9	45.1	2''	75.1
10	41.5	3''	78.5
11	75.5	4''	71.5
12	81.1	5''	68.5
13	55.1	6''	18.5
14	85.5	Cymarose	
15	36.1	1'''	102.1
16	25.1	2'''	82.1
17	62.1	3'''	76.1
18	15.1	4'''	75.5
19	22.5	5'''	69.1
20	210.1	6'''	18.1
21	31.1	Thevetose	
1'''	101.5		

2"	81.5
3"	75.8
4"	83.1
5"	67.5
6"	18.8

Experimental Protocols

Isolation of Tenacissoside E

The dried and powdered stems of *Marsdenia tenacissima* were subjected to extraction with 95% ethanol. The resulting extract was then partitioned successively with petroleum ether, chloroform, and n-butanol. The n-butanol fraction, rich in glycosides, was subjected to repeated column chromatography over silica gel, Sephadex LH-20, and preparative high-performance liquid chromatography (HPLC) to yield pure **Tenacissoside E**.

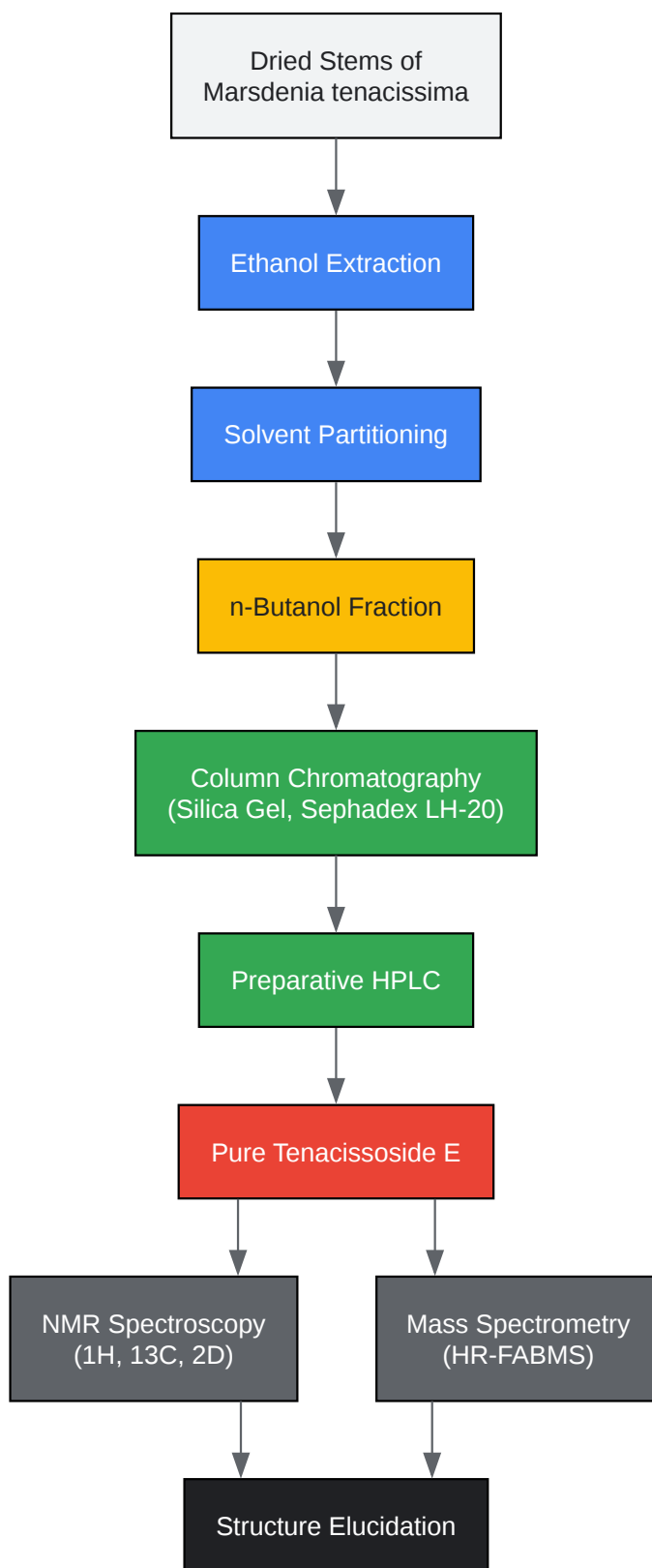
Spectroscopic Analysis

NMR spectra were acquired on a Bruker AV-500 spectrometer. ^1H NMR spectra were recorded at 500 MHz and ^{13}C NMR spectra at 125 MHz. Chemical shifts are reported in parts per million (ppm) using the solvent peak (pyridine- d_5 : δH 8.74, 7.58, 7.22; δC 150.35, 135.91, 123.87) as an internal standard. Coupling constants (J) are reported in Hertz (Hz).

Mass spectral data were obtained using a VG AutoSpec-3000 FAB mass spectrometer.

Experimental Workflow

The following diagram illustrates the general workflow for the isolation and spectroscopic analysis of **Tenacissoside E**.



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Caption: Workflow for the isolation and structural elucidation of **Tenacissoside E**.

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